

CAS number 2409-55-4 physicochemical properties

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Compound of Interest

Compound Name: *2-tert-Butyl-4-methylphenol*

CAS No.: 29759-28-2

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An In-depth Technical Guide to the Physicochemical Properties of Phenolic Antioxidants: A-Case Study of CAS No. 2409-55-4 and the Structurally Related Compound, Tert-butylhydroquinone (TBHQ)

Introduction

This technical guide provides a comprehensive overview of the physicochemical properties of the compound associated with CAS number 2409-55-4, **2-tert-Butyl-4-methylphenol**. Due to the common association and potential for nomenclature confusion in database searches, this guide also presents a detailed analysis of the widely studied antioxidant, tert-Butylhydroquinone (TBHQ, CAS No. 1948-33-0). This dual-compound approach is intended to provide a thorough resource for researchers, scientists, and drug development professionals who may encounter these structurally related phenolic compounds. The guide delves into their chemical and physical characteristics, solubility profiles, and safety considerations, underpinned by authoritative references to ensure scientific integrity.

Part 1: 2-tert-Butyl-4-methylphenol (CAS No. 2409-55-4)

2-tert-Butyl-4-methylphenol is a substituted phenolic compound with applications as a versatile building block in various chemical syntheses.[1]

Physicochemical Properties

The fundamental physicochemical properties of **2-tert-Butyl-4-methylphenol** are summarized in the table below, providing essential data for its handling, application, and safety assessment in a laboratory setting.

Property	Value
Molecular Formula	C ₁₁ H ₁₆ O
Molecular Weight	164.24 g/mol [2]
Appearance	White to yellow-beige crystalline mass[1]
Melting Point	50-52 °C[1][2]
Boiling Point	237-244 °C[1][2][3]
Flash Point	100 °C (212 °F)[2][3]
Density	0.92 g/cm ³ (at 75°C)[1]
Vapor Pressure	0.03 mmHg at 25 °C (estimated)[3]
Water Solubility	Insoluble[1]
Solubility in Organic Solvents	Soluble in methanol.[1]
pKa	11 ± 0.18 (Predicted)[1]
LogP	3.97[1]

Chemical Structure

Caption: Chemical structure of **2-tert-Butyl-4-methylphenol**.

Applications and Synthesis

2-tert-Butyl-4-methylphenol serves as a versatile building block in various chemical syntheses.[1] It is utilized in the synthesis of 2-t-butyl-p-cresol amide derivatives, which exhibit antibacterial and antifouling properties.[1] It can also be used to produce antioxidants such as 2246 and 2246-S, as well as UV stabilizers like UV-326 and UV-327.[4]

Safety and Handling

2-tert-Butyl-4-methylphenol is classified as corrosive and can cause severe skin burns and eye damage.[1][2][3] It is also irritating to the respiratory system.[3] The compound is toxic to aquatic life with long-lasting effects.[1][2] Appropriate personal protective equipment, including gloves, and eye/face protection, should be worn when handling this chemical.[3] In case of an accident or if you feel unwell, seek immediate medical advice.[3]

Part 2: tert-Butylhydroquinone (TBHQ, CAS No. 1948-33-0)

Tertiary butylhydroquinone (TBHQ) is a synthetic aromatic organic compound that is a type of phenol. It is a derivative of hydroquinone, substituted with a tert-butyl group. TBHQ is widely used as a synthetic antioxidant to prevent or delay oxidation in foods, fats, and oils.[5]

Physicochemical Properties

The key physicochemical properties of TBHQ are detailed in the table below. These parameters are critical for its application in various formulations and for understanding its behavior in different systems.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O ₂ [6]
Molecular Weight	166.22 g/mol [6][7]
Appearance	White to light tan crystalline powder with a slight aromatic odor.[6][7]
Melting Point	127–129 °C (261–264 °F)[6][7]
Boiling Point	273 °C (523 °F)[6][7]
Density	1.05 g/cm ³ [7]
pKa	10.80 ± 0.18[6][7]
LogP (Octanol/Water)	2.8[6]

Solubility Profile

The solubility of TBHQ is a crucial factor in its application. It is sparingly soluble in water but shows good solubility in many organic solvents.

Solvent	Solubility
Water	< 1 mg/mL (approximately 10 g/L)[6][8][9]
Ethanol	600 mg/mL (60%)[6]
DMSO	33-245 mg/mL[6]
Methanol	Soluble[6]
Acetone	Highly Soluble (>1000 mg/mL)[6]
Ethyl Acetate	Soluble[7]

Chemical Structure

Caption: Chemical structure of tert-Butylhydroquinone (TBHQ).

Applications in Research and Industry

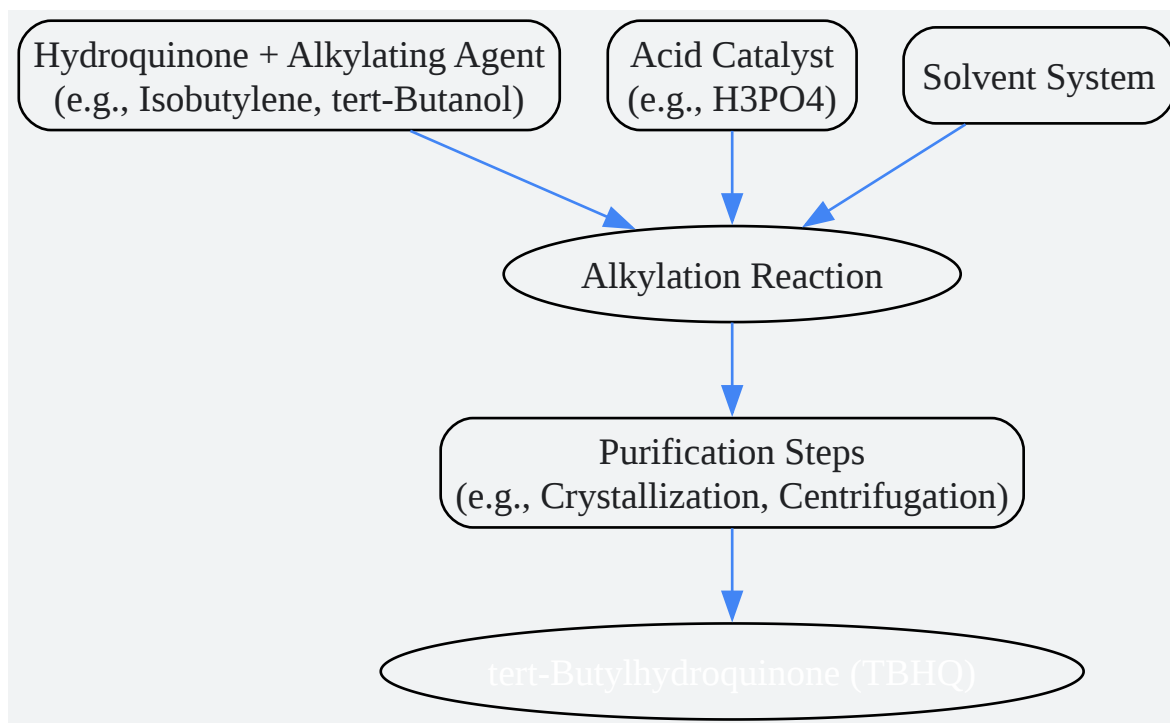
TBHQ is a highly effective antioxidant used in a variety of products.[7] Its primary advantage is extending the storage life of products.

- **Food Industry:** It is used as a preservative for unsaturated vegetable oils and many edible animal fats. It is commonly found in products like crackers, microwave popcorn, butter, and chicken nuggets.[5] TBHQ is effective at low concentrations and does not cause discoloration in the presence of iron, nor does it alter the flavor or odor of the material to which it is added.
- **Cosmetics and Pharmaceuticals:** TBHQ is used for its antioxidant properties to protect various products from oxidative degradation.[6][7]
- **Other Industrial Uses:** It is used in perfumery as a fixative to lower the evaporation rate and improve stability. It is also found in varnishes, lacquers, resins, and oil field additives.[8]

Synthesis Overview

TBHQ is synthesized through the alkylation of hydroquinone with isobutylene, tert-butanol, or methyl tertiary butyl ether in the presence of an acid catalyst such as phosphoric acid or a mixture of sulfuric and phosphoric acids.[7][10][11] The reaction is typically carried out in a solvent system.[10]

A general synthetic workflow can be visualized as follows:



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Caption: Generalized workflow for the synthesis of TBHQ.

Safety and Regulatory Status

The safety of TBHQ as a food additive has been evaluated by regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Food Safety Authority (EFSA).[12] [13] Both have determined that it is safe for consumption at the concentrations allowed in foods.[12] The FDA and the European Union have set an upper limit of 0.02% (200 mg/kg) of the oil or fat content in foods.[12] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has established an acceptable daily intake (ADI) of 0–0.7 mg/kg of body weight.[7][13]

While generally considered safe at approved levels, some studies have indicated potential adverse effects at very high doses in animal studies, including precursors to stomach tumors and DNA damage.[12] However, a wide margin of safety exists between the levels of human intake and the doses that produce adverse effects in animal studies.[12] There have been some reports of vision disturbances in individuals exposed to the chemical.[12][14] Contradictory results exist regarding its carcinogenic potential, with some studies showing protective effects against certain carcinogens.[12]

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